

# A Technical Guide to 3-Bromo-2-chlorothiophene: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 3-Bromo-2-chlorothiophene

Cat. No.: B1270748

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This technical guide provides a comprehensive overview of **3-Bromo-2-chlorothiophene**, a halogenated thiophene derivative of significant interest in organic synthesis and medicinal chemistry. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol.

## Chemical Structure and IUPAC Name

**3-Bromo-2-chlorothiophene** is a substituted five-membered aromatic heterocycle containing a sulfur atom. The thiophene ring is substituted with a bromine atom at the 3-position and a chlorine atom at the 2-position.

The unequivocal IUPAC name for this compound is **3-bromo-2-chlorothiophene**.<sup>[1]</sup>

## Structural Diagram

Caption: 2D structure of **3-Bromo-2-chlorothiophene**.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-Bromo-2-chlorothiophene** is presented below. This data is crucial for its application in synthesis and for its characterization.

Property	Value
Molecular Formula	C4H2BrClS
Molecular Weight	197.48 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	70 °C at 9 mmHg
Density	1.808 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.6
Appearance	Clear colorless to yellowish liquid
CAS Number	40032-73-3 <a href="#">[1]</a>

Spectroscopic data for **3-Bromo-2-chlorothiophene** is available and includes <sup>13</sup>C NMR and Mass Spectrometry data which can be found in public databases such as PubChem.[\[1\]](#)

## Experimental Protocol: Synthesis of 3-Bromo-2-chlorothiophene

While a specific, detailed protocol for the direct synthesis of **3-Bromo-2-chlorothiophene** is not readily available in the public literature, a plausible method involves the electrophilic bromination of 2-chlorothiophene. The following is a representative protocol based on established methods for the bromination of thiophene derivatives.

Reaction: Bromination of 2-chlorothiophene

Materials:

- 2-chlorothiophene
- N-Bromosuccinimide (NBS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate solution

- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-chlorothiophene (1.0 eq.) in anhydrous DMF.
- **Reagent Addition:** Cool the solution to 0 °C in an ice bath. Add N-Bromosuccinimide (1.05 eq.) portion-wise over 30 minutes, ensuring the temperature remains below 5 °C.
- **Reaction Monitoring:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Upon completion, pour the reaction mixture into water and extract with dichloromethane (3 x 50 mL).
- **Washing:** Wash the combined organic layers sequentially with saturated aqueous sodium thiosulfate solution, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **3-Bromo-2-chlorothiophene**.

## Synthetic Workflow Diagram



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Caption: Experimental workflow for the synthesis of **3-Bromo-2-chlorothiophene**.

## Applications and Safety

Applications:

**3-Bromo-2-chlorothiophene** serves as a versatile building block in organic synthesis. Its utility is particularly noted in the preparation of more complex thiophene-containing molecules for applications in:

- **Pharmaceuticals:** As an intermediate for the synthesis of active pharmaceutical ingredients.
- **Agrochemicals:** In the development of new pesticides and herbicides.
- **Dyestuffs:** As a precursor in the synthesis of organic dyes.

Safety and Handling:

**3-Bromo-2-chlorothiophene** is classified as a hazardous substance.<sup>[1]</sup> It is known to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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## References

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